

6-Fluoroanthranilic acid CAS number 434-76-4

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Compound of Interest

Compound Name: 2-Amino-6-fluorobenzoic acid

Cat. No.: B1196357

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An In-Depth Technical Guide to 6-Fluoroanthranilic Acid (CAS 434-76-4)

Introduction

6-Fluoroanthranilic acid, also known as **2-Amino-6-fluorobenzoic acid**, is an aromatic organic compound with the CAS number 434-76-4.[1][2][3] Structurally, it is a derivative of anthranilic acid featuring a fluorine atom at the 6-position of the benzene ring. This strategic placement of a highly electronegative fluorine atom significantly influences the molecule's electronic properties, reactivity, and biological interactions, making it a valuable and versatile building block in medicinal chemistry, material science, and chemical research.[2][4][5]

This technical guide provides a comprehensive overview of 6-Fluoroanthranilic acid, detailing its physicochemical properties, spectroscopic data, synthesis protocols, key applications, and safety information. The content is tailored for researchers, scientists, and professionals involved in drug discovery and development.

Physicochemical and Spectroscopic Properties

The physical and chemical characteristics of 6-Fluoroanthranilic acid are summarized below. It typically appears as a light yellow to brown crystalline powder and is soluble in methanol.[2][3] [6]

Table 1: Physicochemical Properties



Property	Value	Reference
CAS Number	434-76-4	[1][2][3]
Molecular Formula	C7H6FNO2	[1][2][3]
Molecular Weight	155.13 g/mol	[1][2][3]
Appearance	Light yellow to brown crystalline solid/powder	[2][3][6]
Melting Point	167-169 °C	[2][3][6]
Boiling Point	325.9°C at 760 mmHg (Predicted)	[3]
Density	1.43 g/cm³ (Predicted)	[3]
Solubility	Soluble in methanol	[3][6]
рКа	4.01 ± 0.10 (Predicted)	[6]
LogP	1.57	[3]

Table 2: Spectroscopic Data

While specific spectral data can vary with instrumentation and conditions, the following provides a general overview. Mass spectrometry is a common method for determining fluorobenzoic acids in various samples.[7][8][9]



Spectroscopy	Data	
¹ H NMR	Expected signals for aromatic protons and amine/carboxylic acid protons. Chemical shifts are influenced by the fluorine and amino substituents.	
¹³ C NMR	Expected signals for seven distinct carbon atoms, including the carboxyl carbon and fluorinated aromatic carbon.	
IR Spectroscopy	Characteristic absorptions are expected for O-H (carboxylic acid, broad), N-H (amine), C=O (carbonyl), C-F, and aromatic C=C and C-H bonds.[10]	
Mass Spectrometry	Exact Mass: 155.03825660 g/mol .[1]	

Synthesis and Experimental Protocols

6-Fluoroanthranilic acid can be synthesized via several routes. A common and effective method involves the reduction of the corresponding nitro compound, 2-nitro-6-fluorobenzoic acid.

Experimental Protocol: Synthesis via Nitro Reduction

This protocol describes the reduction of 2-nitro-6-fluorobenzoic acid using iron powder in the presence of an ammonium chloride catalyst.

Materials:

- 2-nitro-6-fluorobenzoic acid (16.6 g)
- Iron powder (14 g)
- Ammonium chloride (5 g)
- Water (100 mL)
- Suitable organic solvent for extraction (e.g., Ethyl Acetate)



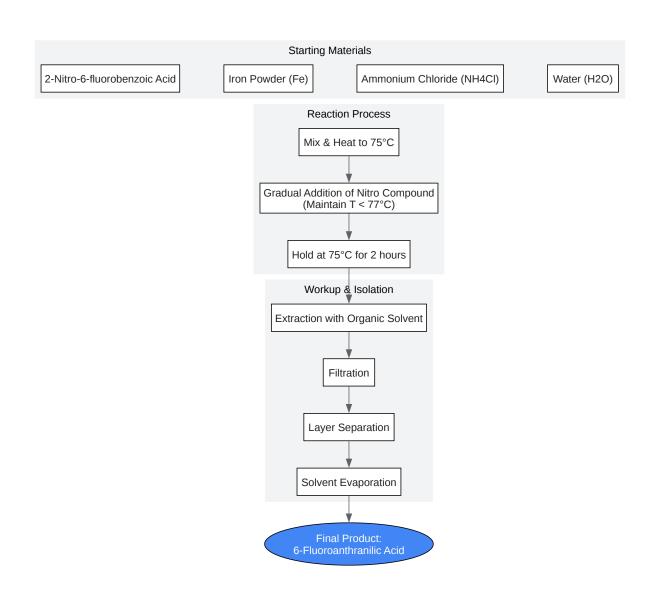
· Reaction vessel equipped with a stirrer and heating mantle

Procedure:

- Charge a reaction vessel with 100 mL of water, 14 g of iron powder, and 5 g of ammonium chloride.
- Heat the mixture with stirring to approximately 75°C.
- Gradually add 16.6 g of 2-nitro-6-fluorobenzoic acid to the vessel. The rate of addition should be controlled to maintain the reaction temperature below 77°C.
- After the addition is complete, maintain the reaction mixture at 75°C for 2 hours with continuous stirring.
- Upon completion, cool the reaction mixture and extract the product with a suitable organic solvent.
- Filter the mixture to remove iron residues.
- Separate the organic layer from the aqueous layer.
- Perform rotary evaporation on the organic layer to remove the solvent.
- The resulting product is a yellow solid of 6-Fluoroanthranilic acid. A typical yield is around 80.9%.[11]

Synthesis Workflow Diagram





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Caption: Workflow for the synthesis of 6-Fluoroanthranilic acid.



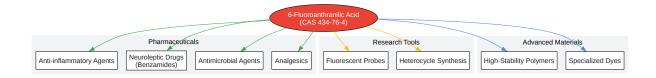
Applications in Research and Development

The unique structure of 6-Fluoroanthranilic acid, with its amino, carboxyl, and fluoro groups, makes it a highly versatile intermediate.[2][5] The fluorine atom enhances reactivity and can improve the pharmacological properties of derivative molecules, such as metabolic stability and binding affinity.[2][4][12]

Key Application Areas:

- Pharmaceutical Synthesis: It is a crucial intermediate for synthesizing a range of pharmaceuticals, including anti-inflammatory, analgesic, and neuroleptic agents.[2][3][13] It is a known building block for novel benzamide derivatives and other heterocyclic compounds. [3][6][13]
- Biochemical Research: The compound is used to create fluorescent probes for biological imaging, enabling researchers to visualize cellular processes with high specificity.[2][4]
- Material Science: It can be incorporated into polymers to enhance thermal stability and other mechanical properties, leading to the production of more durable materials.[2][4]
- Agrochemicals: It serves as an intermediate in the preparation of various pesticides and herbicides.

Logical Relationship Diagram: Role as a Chemical Intermediate



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Caption: Applications of 6-Fluoroanthranilic acid as a versatile intermediate.

Safety and Handling

6-Fluoroanthranilic acid is classified as an irritant. Proper safety precautions must be observed during handling to avoid contact with skin and eyes and to prevent inhalation.

Table 3: GHS Hazard and Precautionary Information

Category	Information	Reference
Pictogram	GHS07 (Exclamation Mark)	
Signal Word	Warning	
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[14]
Precautionary Statements	P261: Avoid breathing dust.P280: Wear protective gloves/eye protection.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[14][15]
Storage	Store in a cool, dry, well- ventilated place. Keep container tightly closed. Recommended storage temperature: 0-8 °C.	[2][14]
Personal Protective Equipment (PPE)	Eyeshields, gloves, N95 dust mask (US).	



Conclusion

6-Fluoroanthranilic acid (CAS 434-76-4) is a pivotal chemical synthon with significant utility across multiple scientific disciplines. Its fluorinated aromatic structure provides a unique combination of reactivity and functionality that is highly valued in the synthesis of complex molecules. For professionals in drug development, it offers a reliable scaffold for creating novel therapeutic agents with potentially enhanced pharmacological profiles. Its applications in material science and as a tool for biochemical research further underscore its importance as a versatile chemical intermediate. Adherence to appropriate safety protocols is essential when handling this compound.

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